

Proper Disposal of Purinostat Mesylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Purinostat mesylate*

Cat. No.: *B12413791*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **purinostat mesylate**, a selective inhibitor of histone deacetylases (HDACs) used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Purinostat mesylate is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, it is imperative that this compound and its containers are disposed of through an approved waste disposal plant and are not released into the environment.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **purinostat mesylate** is provided in the table below. This information is crucial for understanding its potential interactions and for safe handling during the disposal process.

Property	Value
Chemical Formula	C ₂₄ H ₃₀ N ₁₀ O ₆ S
Molecular Weight	586.62 g/mol [1] [2]
Appearance	Powder
Storage Temperature	-20°C (powder) or -80°C (in solvent) [1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents [1]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **purinostat mesylate**.

1. Personal Protective Equipment (PPE):

- Before handling **purinostat mesylate** for disposal, ensure you are wearing appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.

2. Waste Segregation and Collection:

- Solid Waste:** Collect un-used or expired **purinostat mesylate** powder in a clearly labeled, sealed container designated for chemical waste.
- Contaminated Materials:** Any materials that have come into contact with **purinostat mesylate**, such as pipette tips, weighing paper, and contaminated gloves, should be collected in a separate, clearly labeled hazardous waste container.
- Liquid Waste:** Solutions containing **purinostat mesylate** should be collected in a sealed, leak-proof container labeled as hazardous chemical waste. Do not mix with other incompatible waste streams.

3. Spillage Decontamination:

- In the event of a spill, prevent further leakage or spreading.[\[1\]](#)

- Absorb liquid spills with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[1]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[1]
- Collect all contaminated materials from the cleanup and place them in a designated hazardous waste container for disposal according to Section 13 of the safety data sheet.[1]

4. Labeling and Storage of Waste:

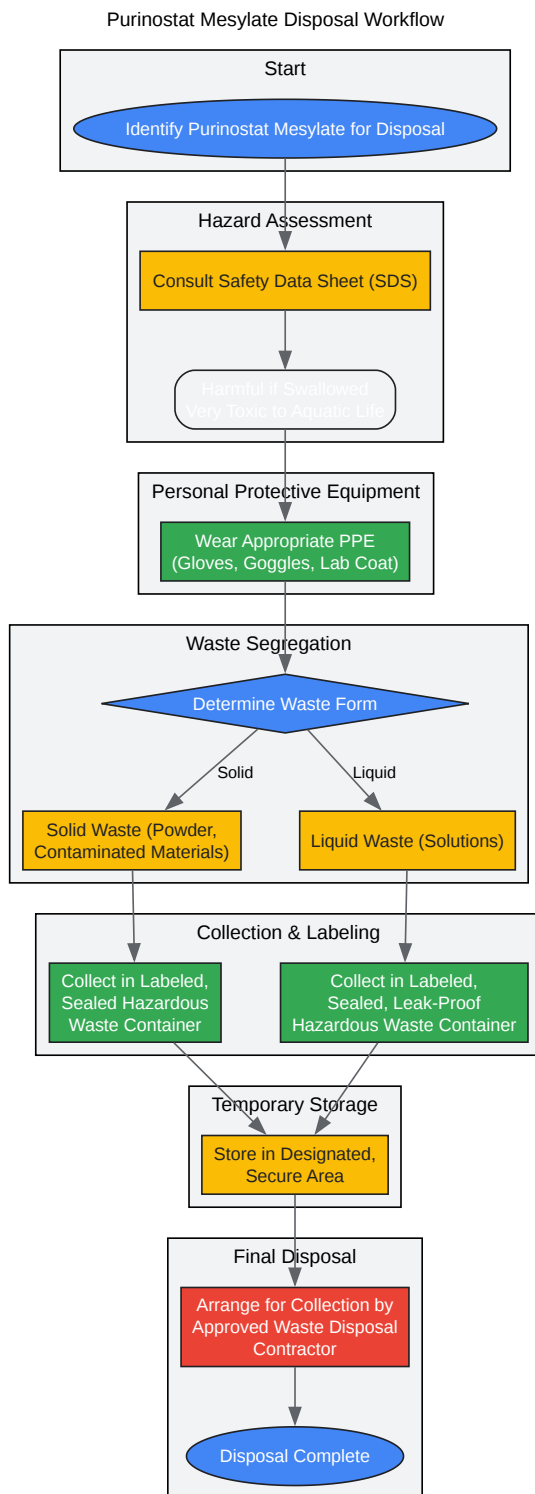
- All waste containers must be clearly and accurately labeled with "Hazardous Waste," the name "**Purinostat Mesylate**," and the associated hazards (e.g., "Toxic," "Harmful if Swallowed," "Toxic to Aquatic Life").
- Store waste containers in a designated, secure area away from incompatible materials, direct sunlight, and sources of ignition.[1]

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal contractor.
- Provide the contractor with a copy of the Safety Data Sheet (SDS) for **purinostat mesylate** to ensure they have all the necessary information for safe handling and disposal.
- The ultimate disposal method must be in accordance with federal, state, and local environmental regulations. The recommended method is disposal at an approved waste disposal plant.[1]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **purinostat mesylate**.



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Caption: Workflow for the safe disposal of **purinostat mesylate**.

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References

- 1. Purinostat mesylate|2650188-32-0|MSDS [dcchemicals.com]
- 2. Purinostat Mesylate | C₂₄H₃₀N₁₀O₆S | CID 127044510 - PubChem [pubchem.ncbi.nlm.nih.gov]
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